

An In-depth Technical Guide to 6-(Trifluoromethyl)pyridazine-3-carboxylic acid

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Compound of Interest

Compound Name: 6-(Trifluoromethyl)pyridazine-3-carboxylic acid

Cat. No.: B1427097

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Introduction: Unveiling a Privileged Scaffold in Modern Chemistry

6-(Trifluoromethyl)pyridazine-3-carboxylic acid, identified by its CAS Number 1192155-05-7, is a heterocyclic building block of significant interest in the fields of medicinal chemistry and agrochemical research.[1][2] Its structure marries the unique electronic properties of the pyridazine ring with the potent influence of a trifluoromethyl group, creating a versatile scaffold for the design of novel bioactive molecules. The pyridazine core, a six-membered aromatic ring containing two adjacent nitrogen atoms, is recognized for its ability to engage in hydrogen bonding and other non-covalent interactions, which are crucial for molecular recognition at biological targets.[3] The trifluoromethyl group, a common bioisostere for a methyl group, can enhance metabolic stability, binding affinity, and cell permeability of a molecule. This guide provides a comprehensive overview of the synthesis, properties, and applications of **6-(Trifluoromethyl)pyridazine-3-carboxylic acid**, offering a technical resource for researchers leveraging this compound in their scientific endeavors.

Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. While extensive experimental data for **6-**

(Trifluoromethyl)pyridazine-3-carboxylic acid is not broadly published, a combination of information from suppliers and predictive models provides a solid foundation for its use.

Property	Value	Source
CAS Number	1192155-05-7	[1][2]
Molecular Formula	C ₆ H ₃ F ₃ N ₂ O ₂	[1][2][4]
Molecular Weight	192.09 g/mol	[1]
Predicted XlogP	0.6	[4]
Monoisotopic Mass	192.01466 Da	[4]

Chemical Structure

The structural formula of **6-(Trifluoromethyl)pyridazine-3-carboxylic acid** is presented below. The trifluoromethyl group at the 6-position and the carboxylic acid at the 3-position are key functional handles for synthetic modifications.

Caption: Chemical structure of **6-(Trifluoromethyl)pyridazine-3-carboxylic acid**.

Synthesis and Derivatization

While a specific, detailed experimental protocol for the synthesis of **6-(Trifluoromethyl)pyridazine-3-carboxylic acid** is not readily available in peer-reviewed literature, general methods for the preparation of related trifluoromethyl-substituted pyridines and pyridazines can provide a strategic framework. A plausible synthetic approach can be inferred from patent literature, which often involves the construction of the heterocyclic ring from acyclic precursors bearing the trifluoromethyl group.

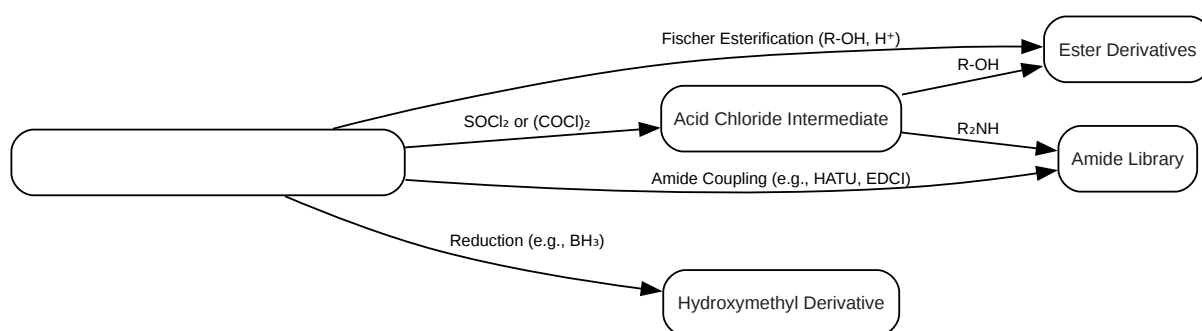
One such general approach involves the cyclocondensation of a trifluoromethyl-containing building block. For instance, a patent for the preparation of 6-trifluoromethylpyridine-3-carboxylic acid derivatives starts from 4,4,4-trifluoro-3-aminobutanoates.[5] A similar strategy could potentially be adapted for the pyridazine analogue.

The carboxylic acid moiety of the title compound is a versatile functional group for further synthetic transformations. Standard organic chemistry reactions can be employed to convert

the carboxylic acid into a variety of other functional groups, such as esters, amides, and acid chlorides, thereby enabling the generation of diverse chemical libraries for screening.

Illustrative Derivatization Workflow

The following workflow illustrates the potential for derivatization of **6-(Trifluoromethyl)pyridazine-3-carboxylic acid**, a critical step in structure-activity relationship (SAR) studies.



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Caption: Potential synthetic derivatization pathways for **6-(Trifluoromethyl)pyridazine-3-carboxylic acid**.

Applications in Drug Discovery and Agrochemicals

The pyridazine scaffold is a "privileged" structure in medicinal chemistry, meaning it is a recurring motif in biologically active compounds.[3] Pyridazine derivatives have demonstrated a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties. The introduction of a trifluoromethyl group can further enhance these properties.

While specific drug development projects utilizing **6-(Trifluoromethyl)pyridazine-3-carboxylic acid** are not extensively documented in the public domain, its structural motifs are present in various patented compounds. Its utility primarily lies as a key intermediate in the synthesis of

more complex molecules for biological screening. For example, the related compound, 3-chloro-6-(trifluoromethyl)pyridazine, serves as a precursor for more elaborate structures.^[6]

The general applications of trifluoromethyl-substituted pyridazines and pyridazines in medicinal chemistry include their use in the development of:

- **Kinase Inhibitors:** The pyridazine ring can act as a hinge-binding motif in the ATP-binding pocket of various kinases.
- **GPCR Modulators:** The polar nature of the pyridazine can be exploited for interactions with G-protein coupled receptors.
- **Enzyme Inhibitors:** The scaffold can be decorated with functional groups to target the active sites of various enzymes.

In the agrochemical sector, pyridazine derivatives are utilized in the development of herbicides and insecticides. The trifluoromethyl group is known to enhance the efficacy of these agents.

Safety and Handling

As a laboratory chemical, **6-(Trifluoromethyl)pyridazine-3-carboxylic acid** should be handled with appropriate safety precautions. While a specific Material Safety Data Sheet (MSDS) for this compound is not universally available, data from closely related analogues such as 3-chloro-6-(trifluoromethyl)pyridazine can provide guidance on handling and safety measures.^[6]

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a fume hood.
- **Inhalation:** Avoid inhaling dust or vapors.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a cool, dry place away from incompatible materials.

Conclusion

6-(Trifluoromethyl)pyridazine-3-carboxylic acid is a valuable and versatile building block for the synthesis of novel compounds in drug discovery and agrochemical research. Its unique combination of a pyridazine core and a trifluoromethyl group offers a compelling starting point for the design of molecules with enhanced biological activity and favorable physicochemical properties. While further research is needed to fully elucidate its potential, this technical guide provides a foundational understanding for scientists and researchers looking to incorporate this promising scaffold into their work.

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